

# C.I. Disperse Red 19 non-linear optical NLO applications

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: C.I. Disperse Red 19

CAS No.: 2734-52-3

Cat. No.: S1893905

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## Chemical Identity and Properties of Disperse Red 19

Table 1: Fundamental Chemical and Physical Properties of Disperse Red 19 [1] [2] [3]

Property	Value / Description
CAS Number	2734-52-3
Molecular Formula	C <sub>16</sub> H <sub>18</sub> N <sub>4</sub> O <sub>4</sub>
Molecular Weight	330.34 g/mol
Physical Form	Dark purple to dark red-brown crystalline powder [3]
Melting Point	>300 °C (lit.) [1]
Dye Content	97% (typical commercial grade) [1]
λ <sub>max</sub>	495 nm [1]
Solubility	Soluble in ethanol, acetone, benzene; Water Solubility: 234.5 µg/L (25°C) [3]
IUPAC Name	2-[N-(2-hydroxyethyl)-4-[(4-nitrophenyl)diazenyl]anilino]ethanol [2]

Table 2: Key Non-Linear Optical (NLO) characteristics of DR19

Characteristic	Description / Significance
NLO Chromophore Type	Donor- $\pi$ -Acceptor (D- $\pi$ -A)
Functional Groups	Two hydroxyl (-OH) groups (Donor), Azo group (-N=N-, $\pi$ -bridge), Nitro group (-NO <sub>2</sub> , Acceptor) [1]
Primary NLO Mechanism	Intramolecular Charge Transfer (ICT); a "push-pull" mechanism enabled by its structure [4]
Key Advantage	Hydroxyl groups enable covalent bonding to polymer matrices, enhancing thermal and photostability [1]

## Application Notes & Protocols

The utility of DR19 in NLO applications stems from its molecular structure, which features a strong electron-donor group (substituted aniline with hydroxyl terminals) and a strong electron-acceptor group (nitro group) connected via an azo-bridge ( $\pi$ -conjugated system). This creates an efficient Intramolecular Charge Transfer (ICT) pathway, which is the foundation of its non-linear optical activity [4].

### Primary NLO Applications

- Optical Switching Devices:** DR19 can be incorporated as a side-chain chromophore in NLO-active polyesters. When poled, the alignment of these chromophores creates a material whose refractive index can be altered with an applied electric field (electro-optic effect), forming the basis of ultra-fast optical switches and modulators for telecommunications and optical computing [1] [3].
- Stable NLO Films for Analog Systems:** The hydroxyl groups of DR19 can react with isocyanates in polyurethane formulations, forming stable covalent bonds within the polymer network. This results in robust films with locked-in chromophore alignment and enhanced long-term stability, suitable for prototyping and fabricating various analog optical systems and waveguides [1] [2].

## Experimental Protocols

### Protocol 1: Covalent Incorporation of DR19 into a Polyurethane Matrix for Stable NLO Films

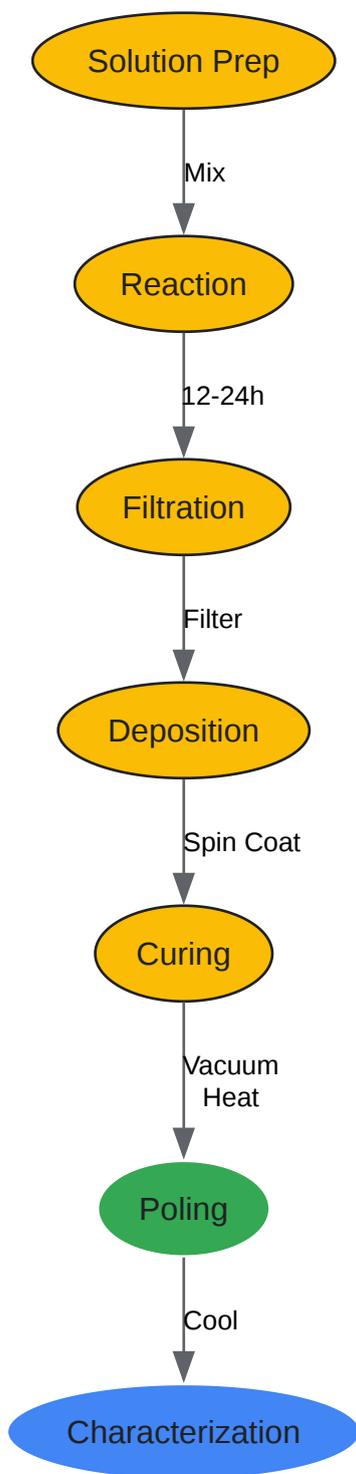
**Objective:** To form a covalently bonded, stable film of DR19 and polyurethane for NLO applications.

#### Materials:

- Disperse Red 19 (Dye content  $\geq 97\%$ )
- Polyurethane pre-polymer (e.g., based on toluene diisocyanate (TDI) or methylene diphenyl diisocyanate (MDI))
- Anhydrous, aprotic solvent (e.g., Dimethylformamide (DMF) or Cyclopentanone)
- Syringe filter (0.45  $\mu\text{m}$ )
- Glass substrate
- Spin coater
- Vacuum oven

#### Procedure:

- **Solution Preparation:** Dissolve DR19 and the polyurethane pre-polymer separately in the anhydrous solvent. Stir until complete dissolution is achieved.
- **Reaction Mixture:** Combine the two solutions under a dry atmosphere (e.g., in a glovebox or under nitrogen flow) to prevent moisture-induced side reactions. Stir the mixture for 12-24 hours at 50-60°C to allow the hydroxyl groups of DR19 to react with the isocyanate groups of the polyurethane, forming urethane linkages.
- **Solution Filtration:** Filter the final reaction mixture through a 0.45  $\mu\text{m}$  syringe filter to remove any undissolved particles or gel-like aggregates.
- **Film Deposition:** Deposit the filtered solution onto a meticulously cleaned glass substrate. Use a spin coater to achieve a uniform thin film (typical spin speeds: 1500-3000 rpm for 30-60 seconds).
- **Solvent Removal and Curing:** Transfer the coated substrate to a vacuum oven. Cure the film by gradually increasing the temperature (e.g., 60°C for 1 hour, then 100°C for 2 hours) under vacuum to remove residual solvent and complete the cross-linking reaction.
- **Poling and Alignment:** Heat the film to a temperature just below its glass transition temperature ( $T_g$ ). Apply a strong DC electric field (e.g., 50-100 V/ $\mu\text{m}$ ) across the film. Maintain the field while cooling the film back to room temperature to "freeze in" the non-centrosymmetric alignment of the chromophores.
- **Characterization:** The success of the film formation and poling can be characterized by UV-Vis spectroscopy (to monitor the poling-induced dichroism) and Second Harmonic Generation (SHG) measurements (to confirm non-linear activity).



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*Diagram 1: Workflow for fabricating poled DR19-Polyurethane NLO films.*

Protocol 2: Analysis of DR19 using Reverse-Phase HPLC

**Objective:** To separate and analyze DR19 using High-Performance Liquid Chromatography (HPLC) for quality control or pharmacokinetic studies.

#### Materials:

- Disperse Red 19 standard and sample
- HPLC system with UV-Vis detector
- Newcrom R1 HPLC column (or equivalent C18 reverse-phase column)
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Phosphoric acid (or Formic acid for MS-compatibility)

#### Method:

- **Mobile Phase Preparation:** Prepare a mixture of Acetonitrile and Water. Add a small percentage (e.g., 0.1%) of Phosphoric acid to improve peak shape. For mass spectrometry (MS) detection, replace Phosphoric acid with Formic acid.
- **Column Equilibration:** Install the Newcrom R1 (or equivalent) column. Flush the system with the initial mobile phase composition until a stable baseline is achieved.
- **Sample Preparation:** Dissolve the DR19 sample in the mobile phase or a compatible solvent (e.g., Acetonitrile) at an appropriate concentration. Filter through a 0.22  $\mu\text{m}$  membrane.
- **Chromatographic Conditions:**
  - **Flow Rate:** 1.0 mL/min (adjustable based on column dimensions and method scalability)
  - **Detection Wavelength:** 495 nm ( $\lambda_{\text{max}}$  of DR19)
  - **Injection Volume:** 10-20  $\mu\text{L}$
  - **Elution Method:** Use a gradient elution, for example, starting from 50% Acetonitrile to 95% over 10-15 minutes.
- **Execution:** Inject the prepared sample and run the method. The retention time and peak area of DR19 can be used for identification and quantification, respectively [5].

## Summary and Outlook

**C.I. Disperse Red 19** remains a benchmark material in the exploration of organic NLO chromophores. Its well-understood D- $\pi$ -A structure, synthetic accessibility, and facile functionalization via its hydroxyl groups make it an excellent model compound for foundational research and a practical component for developing prototype NLO devices, such as optical switches and stable poled polymers.

Current research, driven by computational methods like Density Functional Theory (DFT), continues to explore structural modifications of chromophores like DR19 to enhance NLO performance—for instance, by introducing stronger electron-withdrawing groups or extending the  $\pi$ -conjugation—which can lead to a lower energy gap and higher molecular hyperpolarizability [4]. The future development of DR19 and its derivatives lies in the rational design of materials with optimized ICT efficiency and thermal stability, paving the way for their broader adoption in advanced optoelectronic technologies.

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